

Physical and chemical properties of 2-Amino-5-bromopyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-bromopyrimidine

Cat. No.: B017363

[Get Quote](#)

An In-depth Technical Guide to **2-Amino-5-bromopyrimidine** for Researchers and Drug Development Professionals

Introduction

2-Amino-5-bromopyrimidine is a versatile heterocyclic compound that serves as a crucial building block in the synthesis of a wide array of biologically active molecules.^[1] Its unique chemical structure, featuring a pyrimidine ring substituted with both an amino group and a bromine atom, makes it a valuable intermediate in the fields of medicinal chemistry and agrochemicals.^[1] This guide provides a comprehensive overview of its physical and chemical properties, experimental protocols for its synthesis, and its applications in modern drug discovery and development. The stability and reactivity of this compound make it an ideal choice for various synthetic pathways, facilitating the efficient production of complex target compounds.^[1]

Core Properties and Identification

Below is a summary of the key identification and physical properties of **2-Amino-5-bromopyrimidine**.

Identifier	Value
CAS Number	7752-82-1[1][2]
Molecular Formula	C ₄ H ₄ BrN ₃ [1][3][4]
Molecular Weight	174.00 g/mol [1][3]
IUPAC Name	5-bromopyrimidin-2-amine[3]
Synonyms	5-Bromo-2-pyrimidinamine[3][5]
MDL Number	MFCD00012341[1]
PubChem CID	231310[1][3]

Physical and Chemical Properties

The physical and chemical characteristics of **2-Amino-5-bromopyrimidine** are critical for its handling, storage, and application in synthesis.

Property	Value
Appearance	White to light yellow or orange-green crystalline powder.[1][4][5]
Melting Point	241-243 °C[2] or 244 °C.[1]
Solubility	Insoluble in water; soluble in organic solvents such as ethanol and acetone.[5]
Purity	Typically ≥98% (GC).[1][4]
Storage Conditions	Store at 2 - 8 °C in a cool, well-ventilated area. [1][2] It is light-sensitive and should be stored under an inert atmosphere (e.g., Argon).[2]
XLogP3-AA	0.5[3]
Hydrogen Bond Donor Count	1[3]

Spectral Data

Spectral analysis is essential for the structural confirmation of **2-Amino-5-bromopyrimidine**. Key spectral data are available from various sources.

Spectral Data Type	Availability
¹ H NMR	Spectra available. [3] [6]
¹³ C NMR	Spectra available. [6]
Mass Spectrometry (GC-MS)	Data available, showing characteristic peaks at m/z 173 and 175. [3]
Infrared (IR) Spectroscopy	FTIR and ATR-IR spectra are available. [3]
Raman Spectroscopy	FT-Raman spectra are available. [3]

Experimental Protocols

Synthesis of 2-Amino-5-bromopyrimidine

A common and efficient method for the synthesis of **2-Amino-5-bromopyrimidine** involves the bromination of 2-aminopyrimidine.[\[5\]](#)[\[7\]](#)

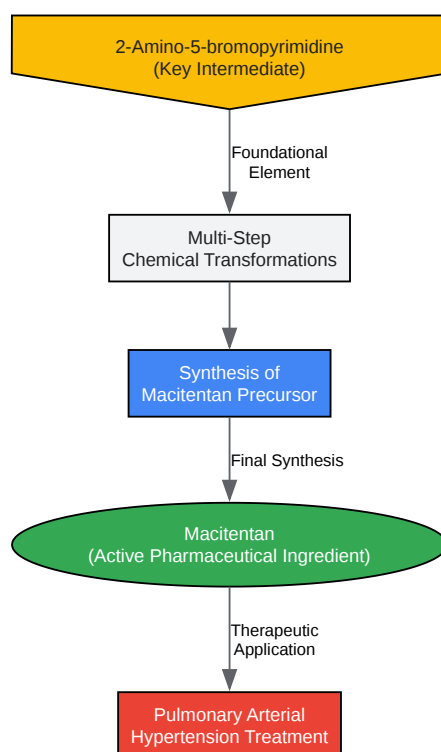
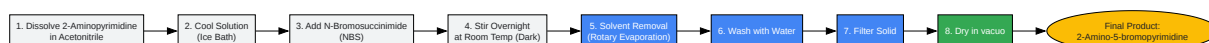
Objective: To synthesize **2-Amino-5-bromopyrimidine** via electrophilic bromination of 2-aminopyrimidine.

Materials:

- 2-Aminopyrimidine
- N-Bromosuccinimide (NBS)
- Acetonitrile (CH₃CN)
- Ice bath
- Standard laboratory glassware and stirring apparatus

Procedure:

- Dissolve 2-aminopyrimidine (e.g., 2.5g, 26.29 mmol) in acetonitrile (25 mL) in a suitable reaction flask.[7]
- Cool the solution in an ice bath.[7]
- Slowly add N-bromosuccinimide (NBS) (e.g., 4.6g, 27.9 mmol) to the cooled, stirring solution.[7]
- Allow the reaction mixture to stir overnight at room temperature, protected from light.[7]
- After the reaction is complete, remove the solvent under reduced pressure (rotary evaporation).[7]
- Wash the resulting solid residue with water (100 mL).[7]
- Collect the solid product by suction filtration.[7]
- Dry the product in vacuo to yield **2-Amino-5-bromopyrimidine** as a white solid.[7] A typical yield for this procedure is around 97%.[7]



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. 2-Amino-5-bromopyrimidine | 7752-82-1 [amp.chemicalbook.com]
- 3. 2-Amino-5-bromopyrimidine | C₄H₄BrN₃ | CID 231310 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2-Amino-5-bromopyrimidine | CymitQuimica [cymitquimica.com]
- 5. 2-amino-5-bromopyrimidine BP EP USP CAS 7752-82-1 Manufacturers and Suppliers - Price - Fengchen [fengchengroup.com]
- 6. 2-Amino-5-bromopyrimidine(7752-82-1) 1H NMR spectrum [chemicalbook.com]
- 7. 2-Amino-5-bromopyrimidine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Physical and chemical properties of 2-Amino-5-bromopyrimidine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b017363#physical-and-chemical-properties-of-2-amino-5-bromopyrimidine]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com